

An In-depth Technical Guide to 4-Bromo-2-nitrophenol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Bromo-2-nitrophenol

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This technical guide provides a comprehensive overview of **4-Bromo-2-nitrophenol**, a key intermediate in the synthesis of pharmaceuticals, dyes, and agrochemicals. It is intended for researchers, scientists, and professionals in the field of drug development and fine chemical engineering.

Nomenclature

- IUPAC Name: **4-bromo-2-nitrophenol**^[1]
- Synonyms: 2-Nitro-4-bromophenol, 4-Bromo-1-hydroxy-2-nitrobenzene, NSC 402972, Phenol, 4-bromo-2-nitro-^[1]^[2]^[3]^[4]

Chemical and Physical Properties

4-Bromo-2-nitrophenol is an organic compound with the molecular formula $C_6H_4BrNO_3$.^[2] It typically appears as a light yellow to orange crystalline powder.^[5] The compound is characterized by a bromine atom at the para position and a nitro group at the ortho position relative to the hydroxyl group on the benzene ring.^[2] This substitution pattern influences its chemical reactivity and physical properties.

Property	Value	Source
Molecular Formula	C ₆ H ₄ BrNO ₃	[1][2]
Molecular Weight	218.01 g/mol	[2][4]
Melting Point	90-94 °C	[6][7]
Boiling Point	259.4 ± 20.0 °C (Predicted)	[7]
pKa	6.28 ± 0.14 (Predicted)	[6]
Solubility	Slightly soluble in water; Soluble in organic solvents like benzene, chloroform, ether, and alcohol.	[6][7]
Appearance	Light yellow to yellow to orange powder or crystals.	[2][5]

Experimental Protocols

A common method for the synthesis of **4-bromo-2-nitrophenol** involves the nitration of p-bromophenol.[6]

Materials:

- p-bromophenol
- Dichloroethane
- Nitric acid (7-8 M)
- Continuous flow reactor
- Pumps

Procedure:

- Prepare a solution of p-bromophenol in dichloroethane with a concentration of 1.8-2.2 M.

- Prepare a nitric acid solution with a concentration of 7-8 M.
- Inject the p-bromophenol solution and the nitric acid into a continuous flow reactor using two separate pumps.
- Maintain the reaction temperature between 55-75°C.
- Control the reaction pressure within the range of 0.35-0.45 MPa.
- Allow the reaction to proceed for 20-30 minutes.
- The product, **4-bromo-2-nitrophenol**, is obtained after the reaction is complete.

Spectroscopic techniques are commonly used to characterize **4-Bromo-2-nitrophenol**.

- Infrared (IR) Spectroscopy: FTIR and ATR-IR spectra can be used to identify the functional groups present in the molecule.^[1]
- Raman Spectroscopy: FT-Raman spectroscopy provides complementary information about the molecular structure.^[1]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹³C NMR spectroscopy is used to determine the carbon skeleton of the molecule.

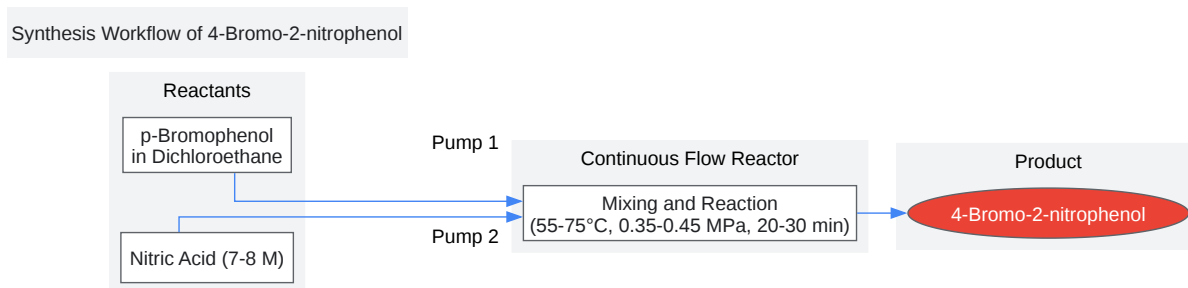
Applications in Research and Development

4-Bromo-2-nitrophenol serves as a versatile intermediate in organic synthesis.^[2] Its applications include:

- Pharmaceuticals: It is used in the synthesis of biologically active derivatives, such as heterocyclic compounds that act as peptidase inhibitors for treating diabetes and aminic compounds that function as Btk inhibitors for treating immune diseases.^[6]
- Agrochemicals: It is a precursor for introducing fluorine-containing groups to create new pesticides.^[6]
- Dyes: It is utilized as an intermediate in the production of various dyes.^[2]

Visualized Workflow

The following diagram illustrates the synthesis process of **4-Bromo-2-nitrophenol**.



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Caption: Synthesis Workflow of **4-Bromo-2-nitrophenol**

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